

# Geosmin-d3: A Technical Guide to its Chemical Synthesis and Properties

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical synthesis and properties of **Geosmin-d3**, a deuterated isotopologue of the naturally occurring and potent off-flavor compound, geosmin. Due to its utility as an internal standard in sensitive analytical methods, the synthesis and characterization of **Geosmin-d3** are of significant interest to researchers in environmental science, food chemistry, and drug metabolism studies.

## **Chemical Properties and Data**

**Geosmin-d3**, specifically tri-deuterated (-)-geosmin, is a valuable analytical tool. Its physical and chemical properties are crucial for its application. Below is a summary of its key characteristics, with some data for the non-deuterated analogue provided for comparison where specific data for the deuterated compound is not readily available.



Property	Value	Source
Chemical Name	(4S,4aS,8aR)-4,8a- dimethyl(3,3,4- <sup>2</sup> H₃)octahydronaphthalen- 4a(2H)-ol	[1]
Molecular Formula	C12H19D3O	[2]
Molecular Weight	185.32 g/mol	[2]
CAS Number	135441-88-2	
Appearance	Colorless oil	[3]
Boiling Point	~270 °C (for non-deuterated geosmin)	[4]
Melting Point	78-82 °C (for non-deuterated geosmin)	[4]
Solubility	Soluble in methanol and chloroform	[5]
Storage Temperature	2-8°C	[3]

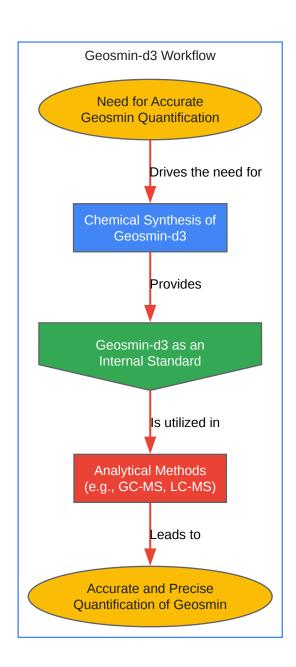
## Chemical Synthesis of Tri-deuterated (-)-Geosmin

The enantioselective synthesis of tri-deuterated (-)-geosmin has been achieved through a versatile four-step synthetic strategy, yielding a product with high enantiomeric purity.[2] This method is crucial for producing a reliable internal standard for the accurate quantification of geosmin in various complex matrices.

The overall synthetic workflow is depicted below:







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